

Application Notes and Protocols for (R)-PHA533533 Stock Solution Preparation

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Compound of Interest

Compound Name: (R)-PHA533533

Cat. No.: B12375023

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Abstract

(R)-PHA533533 is the inactive enantiomer of (S)-PHA533533, a compound identified as a potent small-molecule unsilencer of the paternal UBE3A gene.^{[1][2]} In the context of Angelman syndrome (AS), a neurodevelopmental disorder caused by the loss of function of the maternal UBE3A allele, the paternal allele is typically silenced in neurons by a long non-coding antisense transcript (UBE3A-ATS).^{[3][4]} The active (S)-enantiomer works to downregulate UBE3A-ATS, thereby reactivating the paternal UBE3A gene and increasing UBE3A protein levels.^{[3][5]} **(R)-PHA533533** serves as an essential negative control in experiments to ensure that the observed effects are specific to the (S)-enantiomer's activity.^[2] These application notes provide a detailed protocol for the preparation of an **(R)-PHA533533** stock solution for in vitro and in vivo research applications.

Chemical and Physical Properties

A summary of the key quantitative data for **(R)-PHA533533** is presented in the table below.

Property	Value	Reference
Molecular Weight	338.41 g/mol	[1]
Molecular Formula	C19H22N4O2	[1]
CAS Number	437982-90-6	[6]
Appearance	Solid Powder	[1]
Purity	>98% (as determined by HPLC)	[1]
Solubility	10 mM in DMSO	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-PHA533533** in dimethyl sulfoxide (DMSO).

Materials:

- **(R)-PHA533533** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or other appropriate sterile containers
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

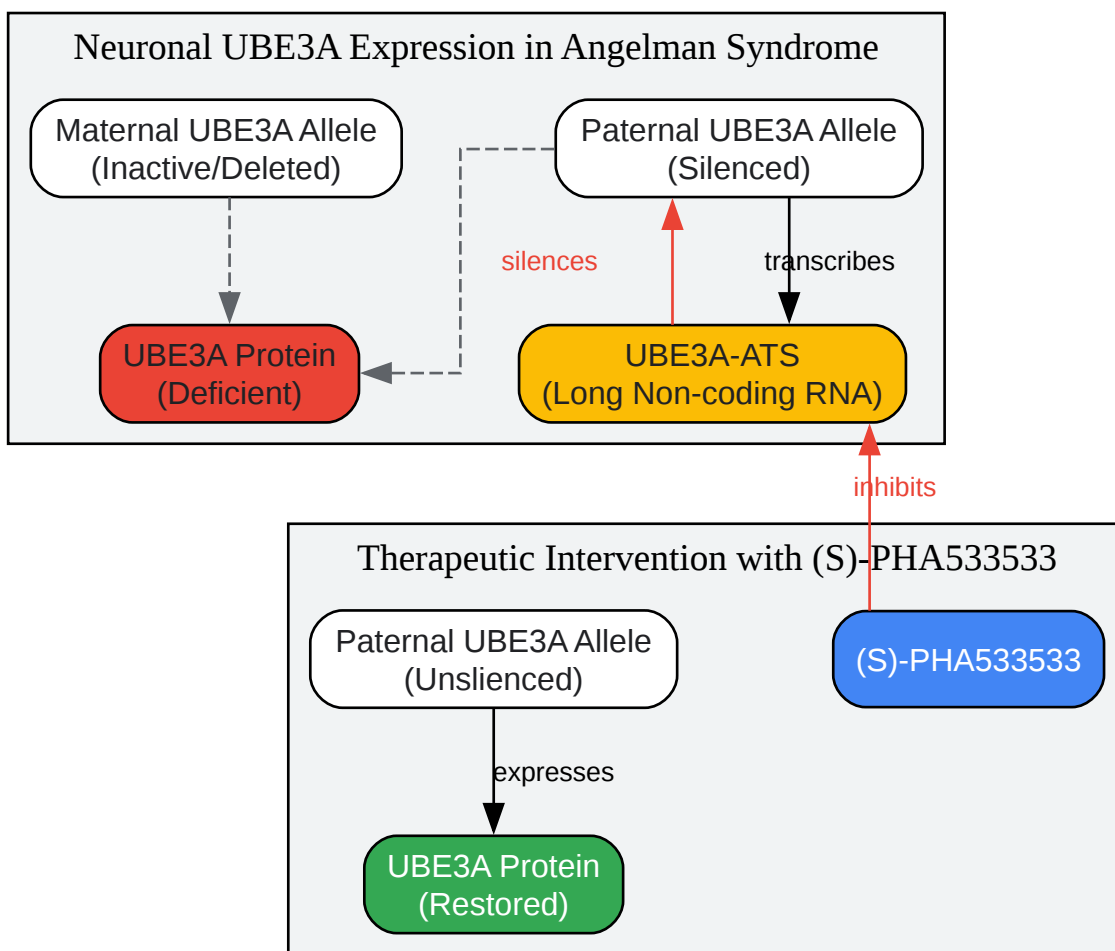
- Determine the required mass: To prepare a 10 mM stock solution, calculate the mass of **(R)-PHA533533** needed using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times$

Volume (L) x Molecular Weight (g/mol) For 1 mL (0.001 L) of a 10 mM solution: Mass (mg)
= 10 mmol/L x 0.001 L x 338.41 g/mol = 3.3841 mg

- Weigh the compound: Carefully weigh out the calculated mass of **(R)-PHA533533** powder using an analytical balance in a fume hood or other ventilated area.
- Dissolution: Add the weighed **(R)-PHA533533** powder to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to achieve a final concentration of 10 mM. For example, add 1 mL of DMSO to 3.3841 mg of the compound.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.^[7]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[7] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7] Protect from light.^[7]

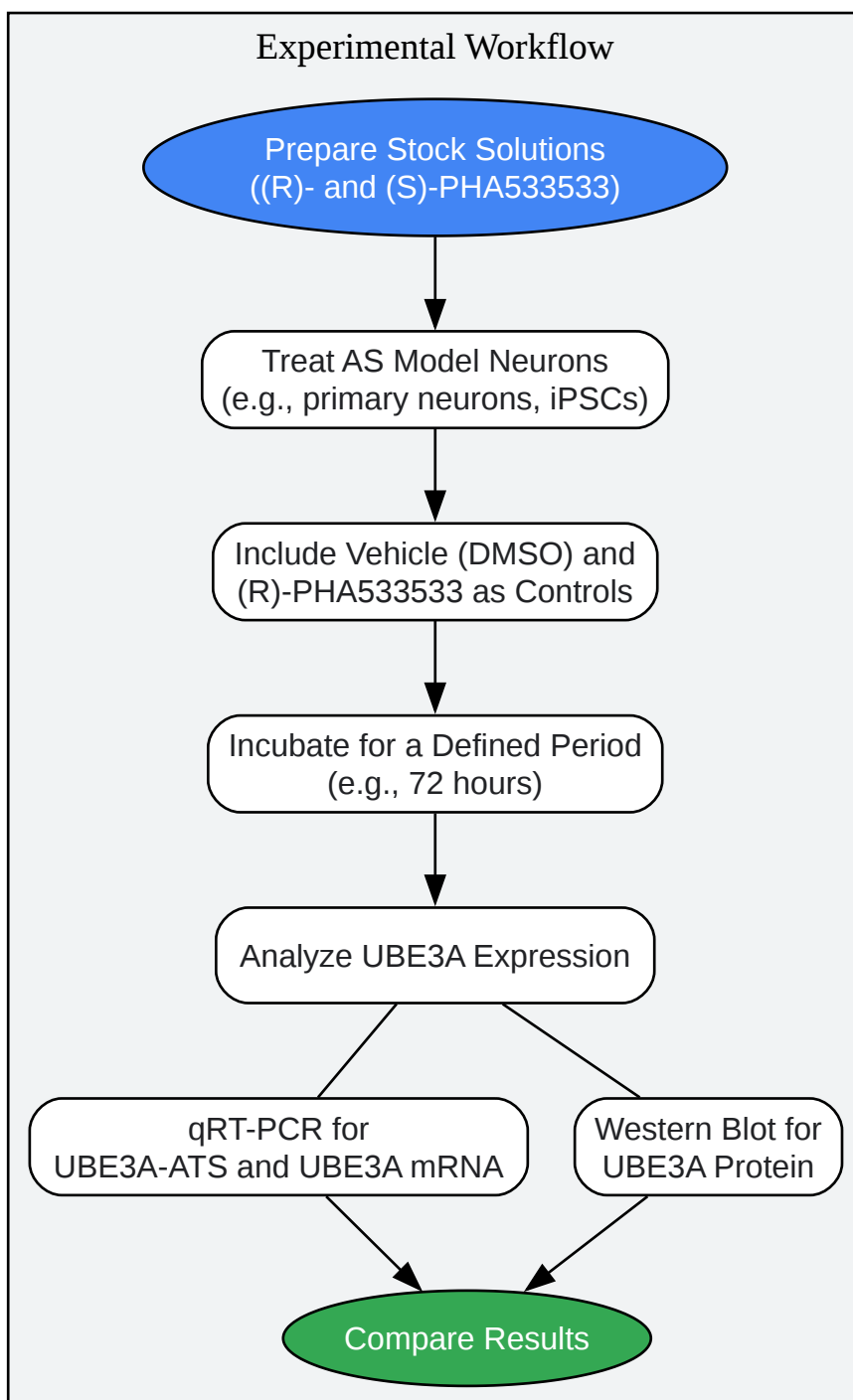
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of the active (S)-enantiomer, for which **(R)-PHA533533** serves as a negative control, and a typical experimental workflow for its evaluation.



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Caption: Mechanism of (S)-PHA533533 in Angelman Syndrome.



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Caption: Workflow for evaluating PHA533533 enantiomers.

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